

A Technical Guide to the Spectroscopic Analysis of 2-Chloro-5-phenylfuran

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Compound of Interest

Compound Name: 2-Chloro-5-phenylfuran

Cat. No.: B14133717

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Abstract

This technical guide provides a comprehensive analysis of the spectroscopic characteristics of **2-Chloro-5-phenylfuran**. Intended for researchers, scientists, and professionals in drug development, this document details the expected data from Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) analyses. Due to the limited availability of published experimental spectra for this specific compound, this guide focuses on predicted values and interpretations based on the analysis of structurally related molecules. The methodologies and interpretations presented herein are designed to serve as a foundational resource for the characterization of **2-Chloro-5-phenylfuran** and similar substituted furan compounds.

Introduction: The Structural Significance of 2-Chloro-5-phenylfuran

Furan derivatives are a cornerstone in medicinal chemistry and materials science, valued for their versatile reactivity and presence in numerous bioactive natural products.^[1] The introduction of a phenyl group and a chlorine atom at the 2 and 5 positions of the furan ring, as in **2-Chloro-5-phenylfuran**, creates a molecule with distinct electronic and steric properties.

These substitutions are anticipated to significantly influence its chemical reactivity, biological activity, and spectroscopic signature. Accurate structural elucidation through a combination of modern spectroscopic techniques is, therefore, a critical first step in any research endeavor involving this compound.

This guide will systematically deconstruct the expected spectroscopic data for **2-Chloro-5-phenylfuran**, providing a logical framework for its identification and characterization. We will explore the expected outcomes of Mass Spectrometry, Infrared Spectroscopy, and both ^1H and ^{13}C Nuclear Magnetic Resonance Spectroscopy.

Molecular Structure and Spectroscopic Overview

To effectively interpret the spectroscopic data, a clear understanding of the molecular structure of **2-Chloro-5-phenylfuran** is essential. The following diagram illustrates the molecule and the numbering convention used throughout this guide.

Caption: Molecular structure of **2-Chloro-5-phenylfuran**.

The combination of these spectroscopic techniques provides a holistic view of the molecule. Mass spectrometry reveals the molecular weight and fragmentation patterns, IR spectroscopy identifies the functional groups present, and NMR spectroscopy provides detailed information about the carbon-hydrogen framework.

Mass Spectrometry (MS)

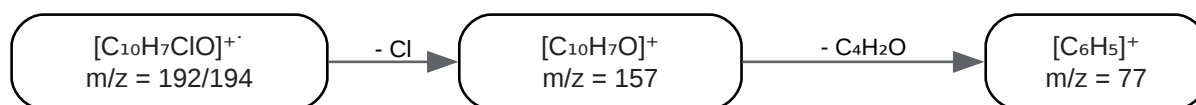
Mass spectrometry is a powerful analytical technique used to determine the mass-to-charge ratio of ions. For **2-Chloro-5-phenylfuran**, we would expect to see a distinct molecular ion peak, as well as characteristic fragmentation patterns.

Expected Mass Spectrum Data

Ion	Expected m/z	Notes
$[M]^+$	192/194	The molecular ion peak. The presence of a peak at M+2 with roughly one-third the intensity of the M peak is characteristic of a molecule containing one chlorine atom, due to the natural isotopic abundance of ^{35}Cl and ^{37}Cl .
$[M-\text{Cl}]^+$	157	Loss of the chlorine atom.
$[\text{C}_{10}\text{H}_7\text{O}]^+$	143	Fragmentation of the furan ring.
$[\text{C}_6\text{H}_5]^+$	77	Phenyl group fragment.

Interpretation of Fragmentation

The primary fragmentation pathway would likely involve the loss of the chlorine atom, followed by further degradation of the furan ring. The presence of the phenyl group would also lead to characteristic aromatic fragments.



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Caption: Simplified MS fragmentation pathway for **2-Chloro-5-phenylfuran**.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Preparation:** A small amount of the purified compound is introduced into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (GC).^[2]

- **Ionization:** The sample is bombarded with a high-energy electron beam (typically 70 eV), causing the molecule to ionize and fragment.
- **Mass Analysis:** The resulting ions are accelerated into a magnetic or electric field, where they are separated based on their mass-to-charge ratio.
- **Detection:** A detector records the abundance of each ion, generating a mass spectrum.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The IR spectrum of **2-Chloro-5-phenylfuran** is expected to show characteristic absorptions for the aromatic C-H bonds, the C=C bonds of the furan and phenyl rings, the C-O-C stretch of the furan, and the C-Cl bond.

Expected IR Spectroscopy Data

Functional Group	Expected Wavenumber (cm ⁻¹)	Intensity
Aromatic C-H Stretch	3100-3000	Medium
Furan Ring C=C Stretch	~1600 and ~1500	Medium
Phenyl Ring C=C Stretch	~1600 and ~1475	Medium
Furan C-O-C Stretch	~1100-1000	Strong
C-Cl Stretch	850-550	Strong

Interpretation of the IR Spectrum

The IR spectrum will provide clear evidence for the presence of the furan and phenyl rings. The strong C-O-C stretching vibration is characteristic of the furan moiety.^{[3][4]} The C-Cl stretch will likely appear in the fingerprint region and can be a key identifier for this compound.

Experimental Protocol: Attenuated Total Reflectance (ATR) FT-IR Spectroscopy

- **Sample Preparation:** A small amount of the solid or liquid sample is placed directly onto the ATR crystal.
- **Data Acquisition:** The IR beam is passed through the ATR crystal, and the sample is scanned over the desired wavelength range (typically 4000-400 cm^{-1}).
- **Data Processing:** The resulting interferogram is converted into a spectrum using a Fourier transform.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the structure of organic molecules. By analyzing the chemical shifts, multiplicities, and coupling constants, the precise connectivity of atoms in a molecule can be determined.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **2-Chloro-5-phenylfuran** is expected to show signals for the two protons on the furan ring and the five protons on the phenyl ring.

Expected ^1H NMR Data (in CDCl_3)

Proton(s)	Predicted Chemical Shift (ppm)	Multiplicity	Coupling Constant (J, Hz)
H-3	~6.4	d	~3.4
H-4	~6.2	d	~3.4
Phenyl (ortho)	~7.6	m	-
Phenyl (meta, para)	~7.4-7.2	m	-

Interpretation of the ^1H NMR Spectrum

- **Furan Protons:** The two protons on the furan ring (H-3 and H-4) are expected to appear as doublets due to coupling to each other. Their chemical shifts will be influenced by the adjacent chloro and phenyl substituents.^[5]

- **Phenyl Protons:** The protons on the phenyl ring will appear as a multiplet in the aromatic region. The ortho protons are expected to be the most downfield due to the deshielding effect of the furan ring.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum will show distinct signals for each of the ten carbon atoms in **2-Chloro-5-phenylfuran**.

Expected ¹³C NMR Data (in CDCl₃)

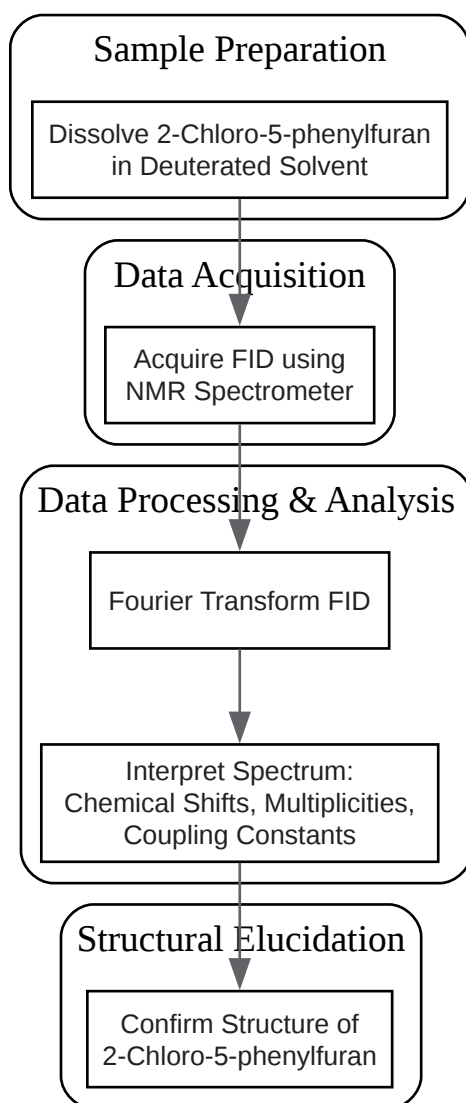
Carbon Atom	Predicted Chemical Shift (ppm)
C-2	~145
C-5	~155
C-3	~112
C-4	~108
Phenyl (ipso)	~130
Phenyl (ortho)	~124
Phenyl (meta)	~129
Phenyl (para)	~127

Interpretation of the ¹³C NMR Spectrum

- **Furan Carbons:** The carbons directly attached to the electronegative oxygen and chlorine atoms (C-2 and C-5) will be the most downfield. The other two furan carbons (C-3 and C-4) will appear at higher field.
- **Phenyl Carbons:** The four distinct signals for the phenyl carbons will be observed in the aromatic region. The ipso-carbon (attached to the furan ring) will have a characteristic chemical shift.^[6]

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of the sample in approximately 0.6 mL of a deuterated solvent (e.g., CDCl_3) in a clean vial.[7]
- Transfer to NMR Tube: Using a pipette, transfer the solution into a clean 5 mm NMR tube.[8]
- Spectrometer Setup: Insert the NMR tube into the spectrometer. The instrument is then locked onto the deuterium signal of the solvent, and the magnetic field is shimmed to ensure homogeneity.
- Data Acquisition: The appropriate pulse sequence is used to acquire the free induction decay (FID) for either ^1H or ^{13}C .
- Data Processing: The FID is Fourier transformed to generate the NMR spectrum.



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Caption: Workflow for NMR-based structural elucidation.

Conclusion

The spectroscopic analysis of **2-Chloro-5-phenylfuran**, through the combined application of Mass Spectrometry, IR Spectroscopy, and NMR Spectroscopy, allows for a comprehensive and unambiguous structural characterization. This guide provides a detailed overview of the expected spectral data and the underlying principles for their interpretation. By following the outlined experimental protocols and analytical workflows, researchers can confidently identify

and characterize this and other novel furan derivatives, paving the way for further investigation into their chemical and biological properties.

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